

Uncharted Territory: The Research Landscape of 5-tert-butyl-3-isothiazolamine

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Compound of Interest

Compound Name: 5-Tert-butyl-3-isothiazolamine

Cat. No.: B1342988

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Despite a comprehensive review of available scientific literature, specific research applications, biological activity data, and established experimental protocols for the chemical compound **5-tert-butyl-3-isothiazolamine** remain undefined. This particular molecule is listed in chemical synthesis databases, but detailed information regarding its use as a research chemical, its mechanism of action, or any quantitative biological data has not been published.

While information on **5-tert-butyl-3-isothiazolamine** is not available, the broader class of isothiazoles and their derivatives are a subject of significant scientific interest, primarily for their potent biological activities. This document provides an overview of the known applications and methodologies for related compounds, which may serve as a foundational guide for researchers investigating novel isothiazole derivatives.

The Isothiazole Scaffold: A Hub of Biological Activity

Isothiazole-containing compounds are recognized for a wide range of biological effects, including antimicrobial, antifungal, antiviral, anticancer, and anti-inflammatory properties. The isothiazolinone subgroup, in particular, is widely utilized as biocides and preservatives in various industrial and commercial products. Their antimicrobial efficacy often stems from their ability to interfere with microbial protein and nucleic acid synthesis.

A notable example of a research application for a related compound involves a series of phenylthiazoles with a tert-butyl side chain. These compounds have been synthesized and

evaluated for their antibacterial activity against multidrug-resistant bacterial pathogens.

Application Note: Phenylthiazoles with a Tert-Butyl Moiety as Antibacterial Agents

Research into phenylthiazole derivatives bearing a tert-butyl group has identified promising candidates for combating antibiotic-resistant bacteria, particularly Methicillin-resistant *Staphylococcus aureus* (MRSA).

Key Findings:

- **Antibacterial Potency:** Several derivatives have demonstrated significant antibacterial activity against MRSA and vancomycin-resistant staphylococcal and enterococcal species.
- **Bactericidal Action:** Select compounds exhibit rapid bactericidal activity.
- **Anti-Biofilm Properties:** These derivatives have shown a remarkable ability to disrupt mature biofilms produced by MRSA.
- **Metabolic Stability:** The inclusion of the tert-butyl group appears to confer metabolic stability, with a biological half-life exceeding six hours.

Quantitative Data Summary

The minimum inhibitory concentration (MIC) is a key measure of a compound's antibacterial potency. The following table summarizes the MIC values for selected phenylthiazole derivatives against a strain of MRSA.

Compound Derivative	Minimum Inhibitory Concentration (MIC) in μ g/mL against MRSA
5	6.25
19	≤ 1.2
23	≤ 1.2
26	≤ 1.2
29	Inactive

Note: This data is for phenylthiazole derivatives and NOT for **5-tert-butyl-3-isothiazolamine**.

Experimental Protocols: A General Framework for Antibacterial Screening

The following is a generalized protocol for determining the Minimum Inhibitory Concentration (MIC) of a novel compound against a bacterial strain. This protocol is provided as a general guideline and would require optimization for specific compounds and bacterial strains.

Protocol: Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

Objective: To determine the lowest concentration of a test compound that inhibits the visible growth of a specific bacterium.

Materials:

- Test compound (e.g., a novel isothiazole derivative)
- Bacterial strain (e.g., *Staphylococcus aureus*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Spectrophotometer

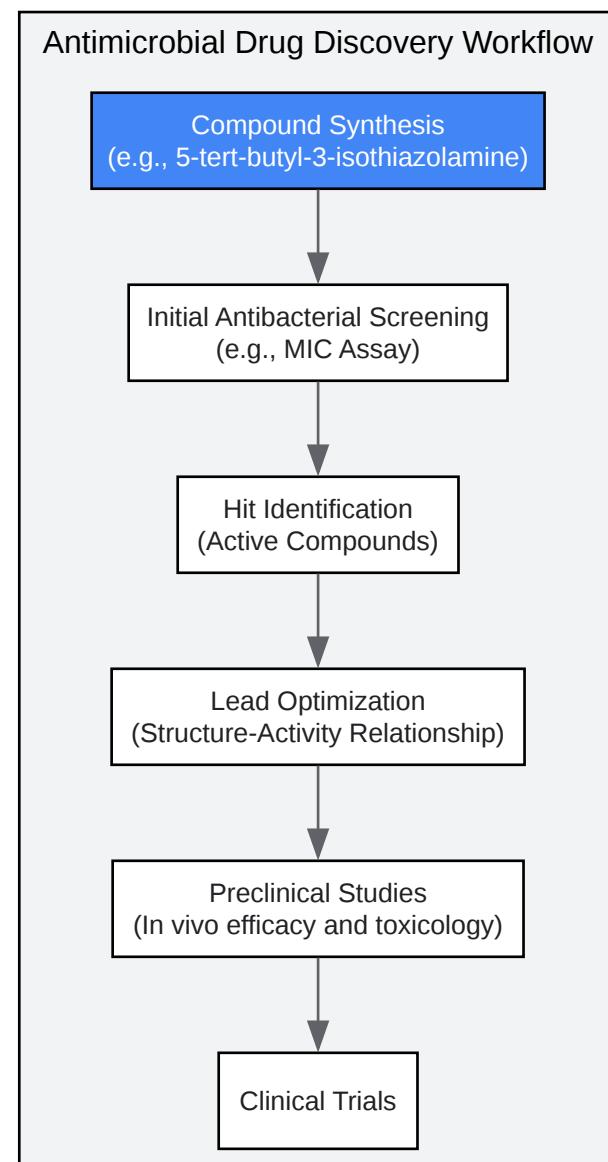
- Incubator

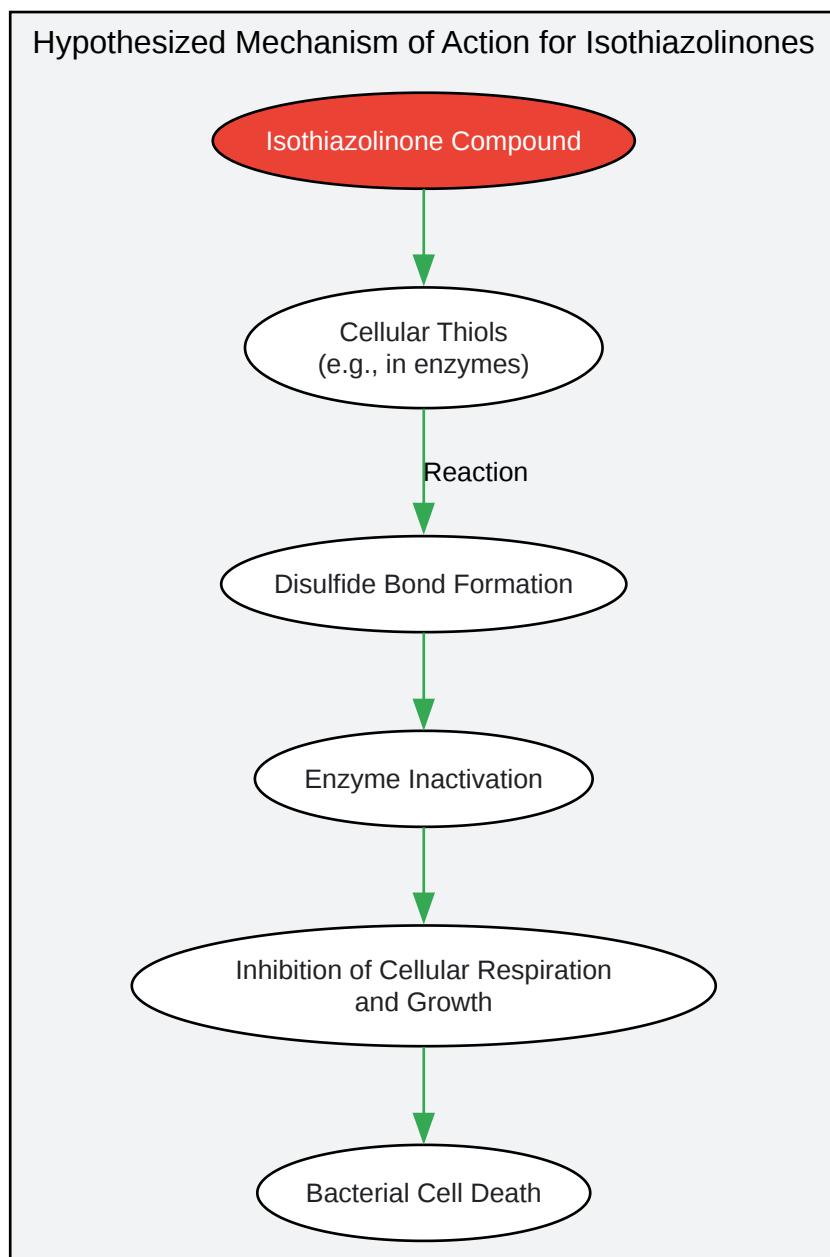
Procedure:

- Preparation of Bacterial Inoculum: a. From a fresh agar plate, select several colonies of the target bacterium. b. Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL). c. Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the microtiter plate wells.
- Preparation of Test Compound Dilutions: a. Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO). b. Perform a serial two-fold dilution of the stock solution in CAMHB in the 96-well plate to achieve a range of desired concentrations.
- Inoculation and Incubation: a. Add the prepared bacterial inoculum to each well containing the diluted test compound. b. Include a positive control (bacteria in broth without the compound) and a negative control (broth only). c. Incubate the plate at 37°C for 18-24 hours.
- Determination of MIC: a. After incubation, visually inspect the wells for turbidity. b. The MIC is the lowest concentration of the test compound at which there is no visible growth. c. Optionally, read the absorbance at 600 nm using a microplate reader to quantify bacterial growth.

Visualizing Research Workflows

The following diagrams illustrate generalized workflows relevant to the study of novel chemical compounds in a research setting.





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